

Mass Spectrometry Fragmentation Patterns of N-Me-D-His Peptides: A Comparative Guide

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Compound of Interest

Compound Name: *Fmoc-N-Me-D-His(Boc)-OH*

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Target Audience: Researchers, scientists, and drug development professionals.

Introduction & Mechanistic Insights

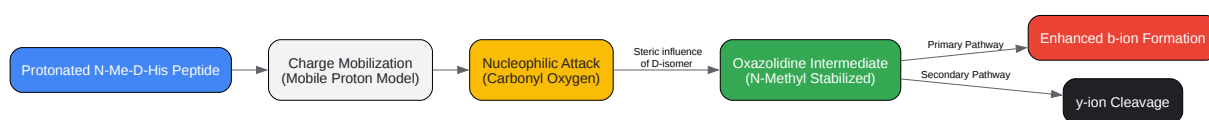
The incorporation of non-natural amino acids, such as N-methyl-D-histidine (N-Me-D-His), into peptide therapeutics is a cornerstone strategy for enhancing proteolytic stability, improving membrane permeability, and fine-tuning conformational rigidity. However, validating the precise incorporation of these modifications presents a significant analytical challenge. While standard L-amino acid substitution with a D-enantiomer does not change the molecular weight[1], the addition of the N-methyl group introduces a specific mass shift of 14.0156 Da[2].

As an Application Scientist, it is critical to understand that mass spectrometry (MS) is not merely a mass-checking tool, but a structural probe. When subjected to Collision-Induced Dissociation (CID) or Higher-energy Collisional Dissociation (HCD), N-Me-D-His peptides exhibit highly distinct fragmentation behaviors compared to their canonical L-His counterparts. This divergence is driven by two mechanistic factors:

- **Oxazolidine Intermediate Stabilization (The N-Methyl Effect):** N-methylation restricts the peptide backbone conformation. This restriction brings the carbonyl oxygen of the preceding residue into close proximity with the cleavage site, promoting the formation of a highly stable

oxazolidine intermediate that shifts the fragmentation pathway to yield abnormally strong b-ions[3]. Furthermore, the lack of an amide proton at the N-methylated site prevents standard intramolecular proton transfer, forcing alternative C-terminal cleavage pathways[4].

- **Steric Hindrance (The D-Stereocenter Effect):** While mass spectrometry cannot easily resolve enantiomers directly, the D-configuration alters the local steric environment. In diastereomeric peptides, this steric clash can subtly alter the relative abundances of specific b and y product ions. Advanced techniques like Radical-Directed Dissociation (RDD) or Ion Mobility Spectrometry (IMS) are often required to fully resolve these chiral differences[5].



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Gas-phase fragmentation pathway of N-Me-D-His peptides highlighting oxazolidine formation.

Comparative Performance: N-Me-D-His vs. Alternatives

To objectively evaluate the analytical profile of N-Me-D-His, we must compare it against standard L-His, D-His, and N-Me-L-His peptides. The presence of N-methyl histidine is known to signal its presence with strongly enhanced b-ion intensities in tryptic peptides[6].

Quantitative Data: MS/MS Fragmentation Comparison

Feature / Metric	Standard L-His Peptide	D-His Peptide	N-Me-L-His Peptide	N-Me-D-His Peptide
Residue Mass (Da)	137.0589	137.0589	151.0746	151.0746
Diagnostic Immonium Ion	m/z 110.07	m/z 110.07	m/z 124.08	m/z 124.08
Dominant Ion Series (CID/HCD)	Balanced b / y ions	Balanced b / y ions	Enhanced b-ions	Enhanced b-ions
Cleavage at Modification Site	Standard efficiency	Standard efficiency	Suppressed (no amide H)	Suppressed (steric + no amide H)
Chiral LC Retention Time	Baseline (Reference)	Shifted vs L-His	Shifted vs L-His	Distinct Diastereomeric Shift
ETD Fragmentation	High c / z coverage	High c / z coverage	Reduced c-ion at N-Me site	Reduced c-ion at N-Me site

Key Takeaway: The N-methylation is easily identified by the +14.0156 Da mass shift and the m/z 124.08 immonium ion[2]. However, distinguishing N-Me-D-His from N-Me-L-His requires evaluating the relative fragment intensity ratios (which differ due to diastereomeric steric interactions) or coupling the MS with chiral chromatography[1].

Experimental Protocol: LC-MS/MS Characterization Workflow

To ensure a self-validating system, the following protocol integrates chiral chromatography with high-resolution tandem mass spectrometry. This dual-validation approach guarantees both structural identity (via MS/MS) and stereochemical purity (via LC retention times).

Step-by-Step Methodology

Phase 1: Sample Preparation & Desalting

- Solubilization: Dissolve the synthetic N-Me-D-His peptide in 20% Acetonitrile (ACN) / 80% Water with 0.1% Formic Acid (FA) to a concentration of 1 mg/mL.
- Desalting: Process the sample through a C18 solid-phase extraction (SPE) tip. Wash with 0.1% FA in water and elute with 50% ACN / 0.1% FA.
- Dilution: Dilute the eluate to a final working concentration of 1 μ M for LC-MS injection.

Phase 2: Chiral Liquid Chromatography (LC) Rationale: Standard reversed-phase C18 cannot resolve D/L enantiomers unless they are part of a larger diastereomeric peptide sequence. Using a chiral stationary phase ensures unambiguous stereochemical validation^[1].

- Column: Inject 2 μ L onto a zwitterionic chiral stationary phase column (e.g., Chiralpak ZWIX).
- Mobile Phase: Gradient elution using Mobile Phase A (50 mM Formic Acid in Water) and Mobile Phase B (Acetonitrile).
- Gradient: 5% B to 40% B over 20 minutes at a flow rate of 0.3 mL/min.

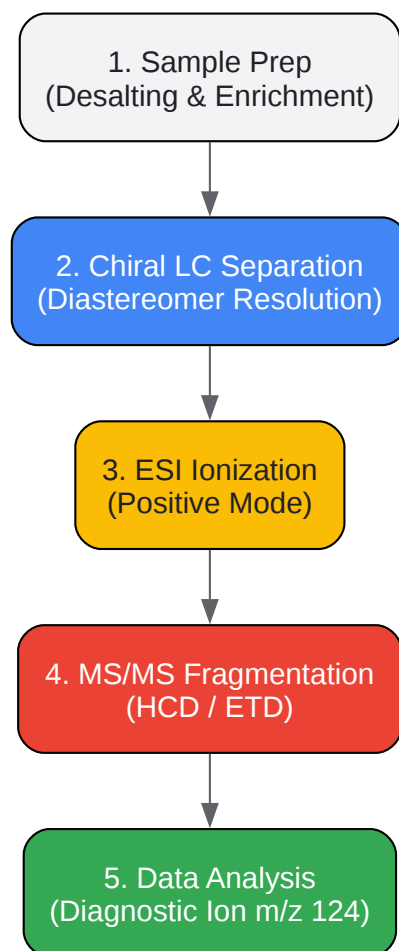
Phase 3: High-Resolution Mass Spectrometry (HCD & ETD) Rationale: HCD provides the diagnostic immonium ions and enhanced b-ions^[6], while Electron Transfer Dissociation (ETD) preserves labile modifications and provides complementary c/z ion coverage.

- Ionization: Electrospray Ionization (ESI) in positive mode. Capillary voltage at 3.0 kV, capillary temperature at 275°C.
- MS1 Survey Scan: Orbitrap resolution set to 120,000. Scan range m/z 300–1500.
- Data-Dependent MS2 (HCD): Isolate the top 5 precursors. Apply Normalized Collision Energy (NCE) of 28%. Resolution set to 30,000. Monitor specifically for the m/z 124.08 product ion.
- Data-Dependent MS2 (ETD): For precursors with $z \geq 3$, trigger an ETD scan using fluoranthene radical anions. Reaction time: 50 ms.

Phase 4: Data Deconvolution & Self-Validation

- Extract the MS/MS spectra and map the b and y ion series.

- Validation Checkpoint 1: Confirm the presence of the m/z 124.08 peak. If missing, the residue is likely standard His (m/z 110.07).
- Validation Checkpoint 2: Analyze the cleavage site directly C-terminal to the N-Me-D-His. A significant drop in y-ion abundance coupled with an unusually high b-ion abundance confirms the oxazolidine-driven fragmentation mechanism[3].



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Integrated LC-MS/MS workflow for the characterization of N-Me-D-His peptides.

Conclusion

The analytical characterization of N-Me-D-His peptides requires a nuanced understanding of gas-phase ion chemistry. The N-methyl group fundamentally rewrites the fragmentation rules by stabilizing the oxazolidine intermediate[3] and generating a unique m/z 124.08 immonium

ion. Meanwhile, the D-stereocenter necessitates orthogonal chromatographic techniques to ensure complete stereochemical fidelity[1]. By employing the dual-validation LC-MS/MS protocol outlined above, drug development professionals can confidently verify the structural integrity of these complex modified peptides.

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